

Technical Guide: Physicochemical Properties of NC-174

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Compound of Interest

Compound Name: NC-174

Cat. No.: B1677926

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Abstract

This document provides a summary of the currently available information regarding the solubility and stability of **NC-174**, a trisubstituted guanidine derivative identified as a high-potency synthetic sweetener. Due to the limited availability of public data, this guide is based on information from chemical suppliers and general scientific principles for related compounds. Comprehensive experimental data on solubility in various solvents and under different pH conditions, as well as detailed stability profiles, are not publicly accessible at this time. This guide will be updated as more information becomes available.

Introduction

NC-174, also known by its chemical name 1-benzhydryl-3-(4-cyanophenyl)guanidine acetate and CAS number 138460-25-0, is a synthetic compound recognized for its potent sweetening properties. Its guanidinium functional group is a key structural feature that influences its physicochemical characteristics. Understanding the solubility and stability of **NC-174** is crucial for its application in research and development, particularly in areas such as taste receptor studies and formulation development.

Solubility Profile

Quantitative solubility data for **NC-174** in a range of aqueous and organic solvents is not extensively documented in publicly available literature. The information that is available is primarily from suppliers.

Table 1: Reported Solubility of **NC-174**

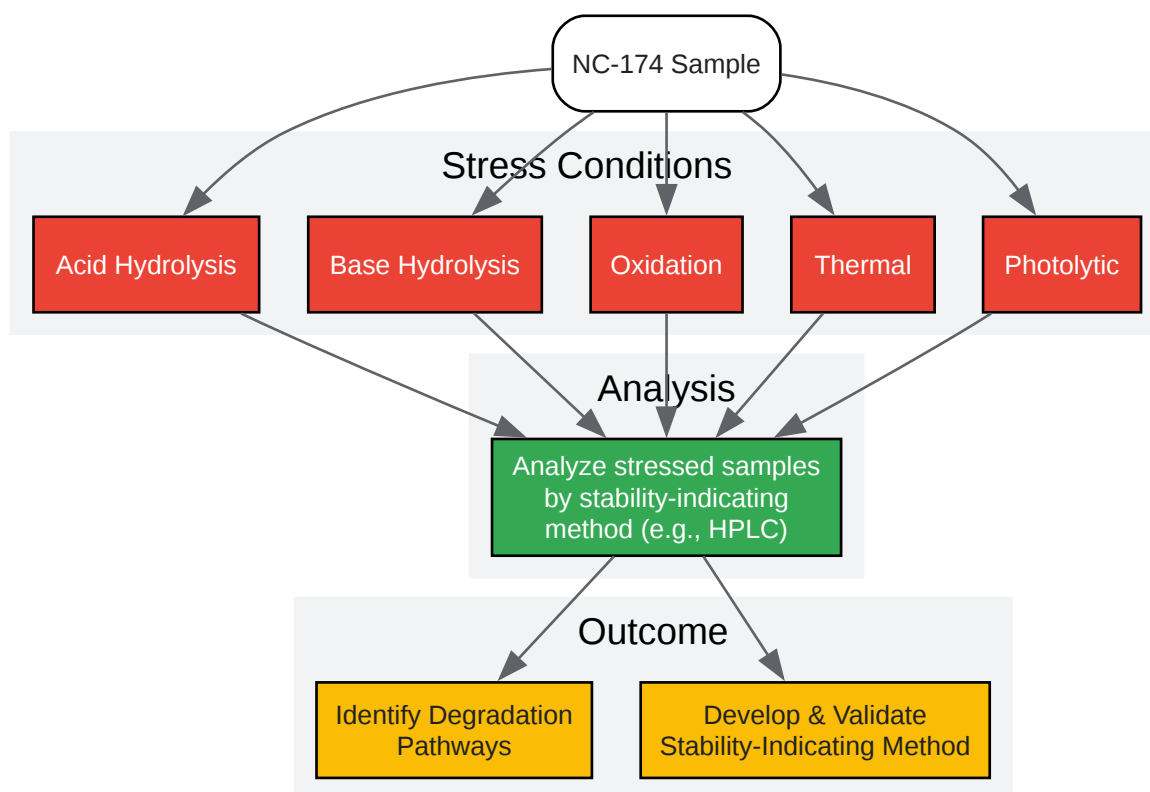
Solvent	Solubility	Notes
DMSO	Soluble	Specific concentration and temperature are not reported.

Experimental Protocol: General Method for Solubility Determination

While a specific protocol for **NC-174** is unavailable, a typical method for determining the solubility of a compound involves the following steps:

- **Preparation of Saturated Solution:** An excess amount of the compound is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** The saturated solution is filtered or centrifuged to remove any undissolved solid.
- **Quantification:** The concentration of the dissolved compound in the clear supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Logical Workflow for Solubility Assessment



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